

An In-Depth Technical Guide to 3-Vinylcyclohexanone: Synthesis, Characterization, and Synthetic Potential

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Vinylcyclohexanone

CAS No.: 1740-63-2

Cat. No.: B154707

[Get Quote](#)

Introduction

3-Vinylcyclohexanone is a bifunctional organic molecule featuring a six-membered carbocyclic ketone and a vinyl substituent. With the molecular formula $C_8H_{12}O$ and a molecular weight of 124.18 g/mol, this compound represents a versatile yet underexplored building block in synthetic organic chemistry.^[1] Its structure incorporates two key reactive sites: an electrophilic ketone and a vinyl group that can act as a Michael acceptor or a dienophile. This duality makes it a potentially valuable precursor for constructing complex molecular architectures, including polycyclic systems and functionalized carbocycles relevant to natural product synthesis and pharmaceutical development.

Despite its synthetic potential, a comprehensive review of the experimental data for **3-Vinylcyclohexanone** reveals a notable scarcity in the peer-reviewed literature. Detailed protocols for its synthesis, exhaustive spectroscopic characterization, and specific applications in multi-step synthesis are not readily available. Therefore, this guide aims to provide a robust theoretical and practical framework for researchers. By integrating established principles of

organic chemistry with data from closely related analogues, we will delineate a plausible synthesis, predict its spectroscopic signature, explore its chemical reactivity, and discuss its potential applications in the field of drug discovery.

Physicochemical and Structural Properties

The fundamental properties of **3-Vinylcyclohexanone** are summarized below. It is important to note that physical properties such as boiling point and density have not been authoritatively reported in public databases and would need to be determined empirically.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₂ O	[1]
Molecular Weight	124.183 g/mol	[1]
CAS Number	1740-63-2	
Canonical SMILES	C=CC1CCCC(=O)C1	
InChIKey	VQVDMUZRMVBLJE-UHFFFAOYSA-N	
Appearance	Predicted: Colorless to pale yellow liquid	-
Boiling Point	Not reported	[1]
Melting Point	Not reported	[1]
Density	Not reported	[1]

Conceptual Synthesis and Purification

While a specific, validated protocol for **3-Vinylcyclohexanone** is elusive in the literature, a reliable synthesis can be conceptualized based on the well-established Mannich reaction followed by a Hofmann elimination. This two-stage, one-pot procedure is a classic method for installing a vinyl group adjacent to a carbonyl.[2][3]

Rationale for Synthetic Strategy

The chosen pathway leverages the enolizable nature of cyclohexanone. The Mannich reaction introduces an aminomethyl group at the α -position, creating a "Mannich base." This amine is then converted into a better leaving group through quaternization with an alkyl halide (e.g., methyl iodide). Subsequent base-mediated E2 elimination yields the desired α,β -unsaturated system, in this case, the vinyl group adjacent to the carbonyl's former α -position. This method avoids the often harsh conditions or specialized reagents required for other olefination reactions and is well-suited for this type of transformation.^[2]

Proposed Experimental Protocol

Disclaimer: This protocol is a representative, conceptual procedure based on established chemical principles. Optimization of reaction times, temperatures, and stoichiometry is necessary for practical application.

Step 1: Formation of the Mannich Base (in situ)

- To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add cyclohexanone (1.0 eq.), dimethylamine hydrochloride (1.2 eq.), and paraformaldehyde (1.5 eq.).
- Add ethanol as the solvent and a catalytic amount of hydrochloric acid (e.g., 3-4 drops).
- Heat the mixture to reflux (approx. 80-90 °C) and stir for 4-6 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to observe the disappearance of cyclohexanone.
- Upon completion, cool the reaction mixture to room temperature.

Step 2: Quaternization and Elimination

- Without purification of the Mannich base, cool the reaction mixture in an ice bath.
- Add methyl iodide (1.5 eq.) dropwise. Caution: Methyl iodide is toxic and a suspected carcinogen. Handle in a fume hood with appropriate personal protective equipment (PPE).
- Allow the mixture to stir at room temperature for 2-3 hours to form the quaternary ammonium salt.

- Add a solution of sodium hydroxide (2.0 eq.) in water dropwise while maintaining a low temperature.
- Allow the reaction to warm to room temperature and stir for an additional 1-2 hours to facilitate the elimination.

Work-up and Purification

- Quench the reaction by adding saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel and extract with diethyl ether or ethyl acetate (3x volumes).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate (MgSO_4), and filter.
- Concentrate the solvent in vacuo to yield the crude product.
- Purify the residue using flash column chromatography on silica gel. A gradient elution system, starting with 98:2 hexane:ethyl acetate and gradually increasing the polarity, should effectively separate the nonpolar **3-Vinylcyclohexanone** from more polar byproducts.

Structural Elucidation (Predicted Spectroscopic Data)

Lacking published experimental spectra, this section provides a predicted analysis based on the known chemical shifts and fragmentation patterns of cyclohexanones, vinyl groups, and related structures.^{[4][5]} These predictions serve as a benchmark for researchers to validate their synthetic product.

^1H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most definitive method for confirming the structure. The predicted chemical shifts are tabulated below.

¹ H NMR	Predicted δ (ppm)	Multiplicity	Integration	Assignment
Vinyl	5.70 - 5.90	ddd	1H	-CH=CH ₂
Vinyl	4.95 - 5.10	m	2H	-CH=CH ₂
Allylic/ α -Keto	2.60 - 2.80	m	1H	C(3)H
α -Keto	2.20 - 2.50	m	2H	C(2)H ₂
Ring CH ₂	1.50 - 2.10	m	6H	C(4)H ₂ , C(5)H ₂ , C(6)H ₂

¹³ C NMR	Predicted δ (ppm)	Assignment
Carbonyl	~210.5	C=O (C1)
Vinyl	~139.0	-CH=CH ₂
Vinyl	~115.8	-CH=CH ₂
Aliphatic CH	~48.0	C3
Aliphatic CH ₂	~41.5	C2
Aliphatic CH ₂	~30.0	C6
Aliphatic CH ₂	~25.0	C4
Aliphatic CH ₂	~23.0	C5

Infrared (IR) Spectroscopy

IR spectroscopy is crucial for identifying the key functional groups.

Predicted Frequency (cm ⁻¹)	Vibration Type	Functional Group
~3080	C-H stretch	sp ² C-H (Vinyl)
~2940, ~2860	C-H stretch	sp ³ C-H (Aliphatic)
~1715	C=O stretch	Ketone (strong, sharp)
~1640	C=C stretch	Alkene (vinyl)
~990, ~910	C-H bend	Out-of-plane vinyl C-H

Mass Spectrometry (MS)

Electron Ionization (EI) mass spectrometry would be expected to show a distinct molecular ion peak and predictable fragmentation patterns.

m/z Value	Predicted Assignment
124	[M] ⁺ (Molecular Ion)
96	[M - C ₂ H ₄] ⁺ (Loss of ethylene via McLafferty rearrangement)
81	[M - C ₃ H ₅ O] ⁺
68	Cyclohexenone radical cation
55	Acylium ion fragment [C ₃ H ₃ O] ⁺

Chemical Reactivity and Synthetic Applications

The synthetic utility of **3-Vinylcyclohexanone** stems from its two distinct functional groups, which can react selectively or in tandem.

Michael Addition

The vinyl group is an excellent Michael acceptor due to its conjugation with the electron-withdrawing ketone.^[6] This allows for the 1,4-conjugate addition of a wide range of soft nucleophiles, such as cuprates, enolates, and thiols. This reaction is a powerful tool for carbon-

carbon bond formation, leading to 1,5-dicarbonyl compounds or their equivalents, which are themselves versatile intermediates for further cyclizations (e.g., aldol condensation to form new six-membered rings).[6]

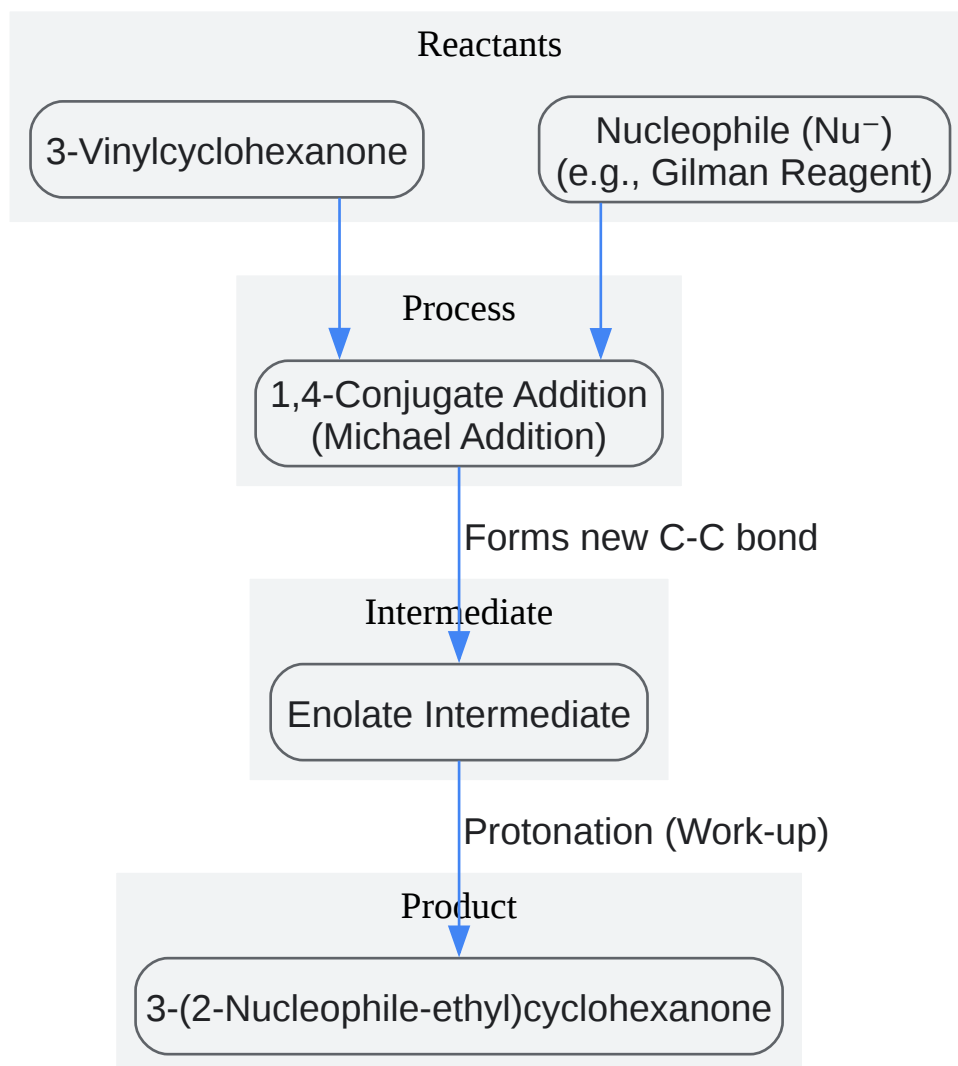
Diels-Alder Reaction

The electron-deficient vinyl group can also serve as a dienophile in [4+2] cycloaddition reactions with electron-rich dienes. This provides a convergent and stereocontrolled route to complex bicyclic or polycyclic scaffolds that are common motifs in natural products.

Ketone and Enolate Chemistry

The cyclohexanone moiety can undergo standard carbonyl reactions, such as nucleophilic addition, reduction, or reductive amination. Furthermore, the protons on C2 and C6 are enolizable, allowing for the formation of an enolate that can react with various electrophiles. This reactivity can be strategically employed before or after transformations involving the vinyl group, adding another layer of synthetic versatility.

Workflow for Michael Addition



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemsynthesis.com [chemsynthesis.com]
- 2. m.youtube.com [m.youtube.com]

- [3. Efficient Approach for the Synthesis of Aryl Vinyl Ketones and Its Synthetic Application to Mimosifoliol with DFT and Autodocking Studies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. pstorage-accs-6854636.s3.amazonaws.com \[pstorage-accs-6854636.s3.amazonaws.com\]](#)
- [5. 13.13 Uses of \$^{13}\text{C}\$ NMR Spectroscopy – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 \[ncstate.pressbooks.pub\]](#)
- [6. fiveable.me \[fiveable.me\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-Vinylcyclohexanone: Synthesis, Characterization, and Synthetic Potential]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b154707/docs#an-in-depth-technical-guide-to-3-vinylcyclohexanone-synthesis-characterization-and-synthetic-potential\]](https://www.benchchem.com/product/b154707/docs#an-in-depth-technical-guide-to-3-vinylcyclohexanone-synthesis-characterization-and-synthetic-potential)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check